

Technical Guide: 4-Chloro-1-methyl-1H-indole (CAS 77801-91-3)

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Compound of Interest

Compound Name: 4-Chloro-1-methyl-1H-indole

CAS No.: 77801-91-3

Cat. No.: B3284055

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A Privileged Scaffold for Medicinal Chemistry & Drug Discovery[1]

Executive Summary

4-Chloro-1-methyl-1H-indole is a specialized heterocyclic building block used extensively in the synthesis of bioactive pharmaceutical ingredients. It serves as a "privileged scaffold"—a molecular framework capable of providing ligands for diverse biological targets.

The presence of the chlorine atom at the C4 position is its defining feature. Unlike the more common 5- or 6-substituted indoles, the 4-chloro substituent exerts a unique steric influence on the C3 binding pocket, often twisting attached fluorophores or pharmacophores out of planarity. This conformational bias, combined with the metabolic stability of the C-Cl bond and the lipophilicity of the N-methyl group, makes it a critical intermediate in the development of P2X7 receptor antagonists, antivirals, and CNS-active agents.

Chemical Identity & Physicochemical Profile[2][3][4] [5][6][7]

Property	Data
CAS Number	77801-91-3
IUPAC Name	4-Chloro-1-methyl-1H-indole
Molecular Formula	C ₉ H ₈ ClN
Molecular Weight	165.62 g/mol
Appearance	Pale yellow oil to low-melting white solid
Solubility	Soluble in DCM, CHCl ₃ , DMSO, DMF; Insoluble in water
Boiling Point	~293°C (Predicted at 760 mmHg)
Density	~1.2 g/cm ³ (Predicted)
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen)

Spectral Signature (Representative)

- ¹H NMR (400 MHz, CDCl₃): Characterized by a sharp singlet for the N-methyl group at δ 3.75–3.80 ppm. The aromatic region displays a multiplet pattern typical of 1,4-disubstituted indoles, with the C2-H often appearing as a doublet or broad singlet around δ 7.0–7.1 ppm.
- ¹³C NMR: Key signals include the N-CH₃ carbon (~33 ppm) and the C-Cl carbon (~126 ppm), with the indole C2 and C3 carbons showing characteristic shifts.

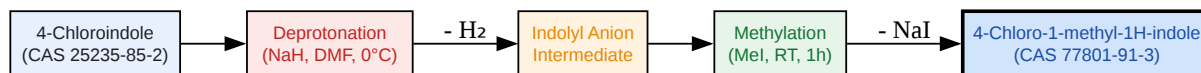
Synthetic Routes & Manufacturing

The synthesis of **4-chloro-1-methyl-1H-indole** is most reliably achieved via the nucleophilic methylation of the parent 4-chloroindole. This method offers high yields and scalability.

Primary Route: Base-Mediated Methylation

This protocol utilizes Sodium Hydride (NaH) to deprotonate the indole nitrogen, followed by quenching with Methyl Iodide (MeI).

Reagents: 4-Chloroindole, NaH (60% dispersion), MeI, DMF (anhydrous).[1] Conditions: 0°C to Room Temperature, Inert Atmosphere (N₂).



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Figure 1: Standard synthetic pathway for the production of CAS 77801-91-3.

Detailed Experimental Protocol (Bench Scale)

- Setup: Flame-dry a 100 mL round-bottom flask and purge with Nitrogen.
- Deprotonation: Suspend NaH (1.2 eq, 60% in oil) in anhydrous DMF (10 vol). Cool to 0°C.
- Addition: Add 4-Chloroindole (1.0 eq) dissolved in DMF dropwise. Stir for 30 minutes until H₂ evolution ceases.
- Alkylation: Add Methyl Iodide (1.5 eq) dropwise at 0°C.
- Reaction: Allow to warm to room temperature and stir for 1–2 hours. Monitor by TLC (Hexane/EtOAc).
- Workup: Quench with ice water. Extract with Ethyl Acetate (3x). Wash organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography (SiO₂, 0–10% EtOAc in Hexanes) yields the pure oil/solid.

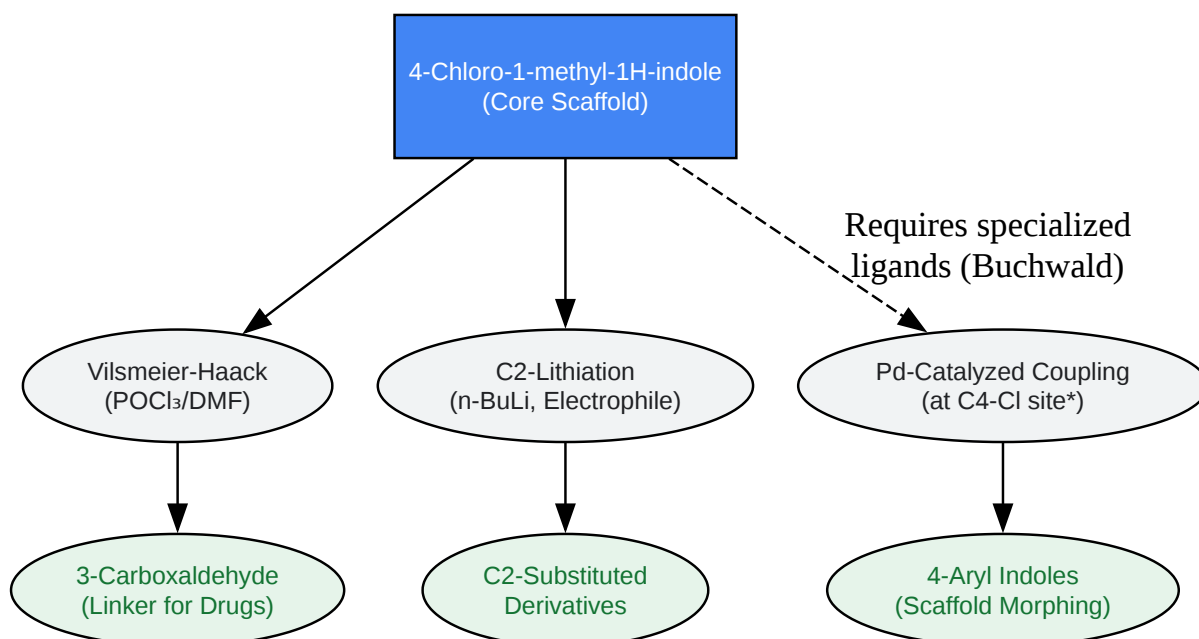
Reactivity & Functionalization Profile

The 4-chloro-1-methylindole scaffold is rarely the final drug; it is a reactive core. The 4-chloro group deactivates the ring slightly but directs electrophilic substitution to the C3 position.

Key Transformations

- C3-Formylation (Vilsmeier-Haack):

- Reagents: POCl₃, DMF.
- Product: 4-Chloro-1-methylindole-3-carboxaldehyde.
- Utility: Key intermediate for connecting the indole to other pharmacophores (e.g., via aldol condensation or reductive amination).
- C2-Lithiation (Directed Metalation):
 - Reagents: n-BuLi, THF, -78°C.
 - Mechanism: The N-methyl group can assist in directing lithiation to C2, allowing for the introduction of boronic acids (Suzuki coupling) or silanes.
- C5-Functionalization:
 - While the 4-position is blocked by Chlorine, the 5-position is electronically accessible for halogenation or acylation, often used to create 4,5-disubstituted analogs found in advanced drug candidates.



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Figure 2: Divergent reactivity map. Note that displacing the C4-Cl usually requires advanced catalytic systems due to steric hindrance.

Pharmaceutical Applications

P2X7 Receptor Antagonists

The 4-chloro-1-methylindole moiety is a validated scaffold in the design of antagonists for the P2X7 receptor, an ATP-gated ion channel linked to inflammation and neurodegeneration.

- Mechanism: The indole core fits into the allosteric pocket of the receptor. The 4-chloro substituent provides a critical "steric lock," forcing the molecule into a conformation that maximizes binding affinity while preventing metabolic oxidation at the C4 position.
- Key Intermediate: **4-Chloro-1-methyl-1H-indole-5-carboxylic acid** is often synthesized from this parent CAS to generate amide libraries.

Antiviral & CNS Agents

- HIV-1 Attachment Inhibitors: Indole derivatives are explored as inhibitors of gp120, where the N-methyl and 4-chloro groups modulate the lipophilicity (LogP) required to penetrate viral envelopes or the blood-brain barrier (BBB).
- Metabolic Stability: The chlorine atom blocks Cytochrome P450 metabolism at the 4-position, extending the half-life () of the drug candidate compared to the unsubstituted indole.

Safety & Handling (MSDS Highlights)

Hazard Class	GHS Code	Description
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Handling Protocol:

- Always handle inside a fume hood to avoid inhalation of vapors/dust.
- Wear nitrile gloves and safety goggles.
- In case of contact, wash immediately with soap and water.
- Store away from oxidizing agents and strong acids.

References

- Synthesis of **4-chloro-1-methyl-1H-indole**: United States Patent US9556117B2. "Indole carboxamide derivatives as P2X7 receptor antagonists." (2017).
- General Indole Methylation Protocol: Heaney, H., & Ley, S. V. "1-Methylindole." *Organic Syntheses, Coll.[2]* Vol. 6, p. 104 (1988).
- Medicinal Chemistry of Indoles: Zhang, M. Z., et al. "The Indole Scaffold in Biochemistry and Therapeutics." *Molecules*, 2026.
- Vilsmeier-Haack Functionalization: *Journal of Organic Chemistry*, "Regioselective functionalization of 4-substituted indoles." (General Reference for C3 reactivity).
- Safety Data: PubChem Compound Summary for 4-Chloro-1-methylindole.

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Sources

- [1. US9556117B2 - Indole carboxamide derivatives as P2X7 receptor antagonists - Google Patents \[patents.google.com\]](#)
- [2. acta-arhiv.chem-soc.si \[acta-arhiv.chem-soc.si\]](#)

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